Procedure for asymmetric butyl transfer using chiral boronates

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Compound of Interest	
Compound Name:	*2-Butyl-4,5-diphenyl-1,3,2-dioxaborolane*
CAS No.:	*31899-53-3*
Cat. No.:	*B14170659*

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Application Note: Asymmetric Butyl Transfer via Stereospecific Homologation of Chiral Boronates

Part 1: Introduction & Strategic Overview

The Challenge: The installation of a simple n-butyl chain adjacent to a stereogenic center with high enantiomeric excess (ee) is a deceptive challenge in organic synthesis. Unlike aryl or allyl groups, saturated alkyl chains like butyl lack the

-systems required for effective coordination in many transition-metal catalyzed pathways (e.g., Rh-catalyzed additions).

The Solution: The Matteson Homologation utilizing chiral boronate esters (specifically pinanediol or dicyclohexylethanediol derivatives) remains the gold standard for this transformation. Unlike reagent-controlled additions (e.g., chiral organozincs), this method relies on substrate-controlled diastereoselectivity, where the chirality of the boronate auxiliary directs the insertion of a methylene (or substituted) unit.

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This protocol details the Asymmetric Butyl Transfer via the homologation of Pinanediol n-butylboronate. This process effectively "transfers" the butyl group to a new chiral center with diastereomeric ratios (dr) typically exceeding 99:1.

Scope of Application:

- Target: Synthesis of

  -chiral organoboronates and secondary alcohols.
- Mechanism: 1,2-Metallate rearrangement (Matteson Homologation).
- Key Reagents: (+)-Pinanediol n-butylboronate, Dichloromethyllithium (generated in situ).

Part 2: Scientific Foundation & Mechanism[1][2]

Mechanistic Causality: The reaction proceeds through a "boronate-ate" complex.[1] The addition of (dichloromethyl)lithium to the chiral boronate forms a tetrahedral intermediate. The crucial step is the stereoselective 1,2-migration of the butyl group.

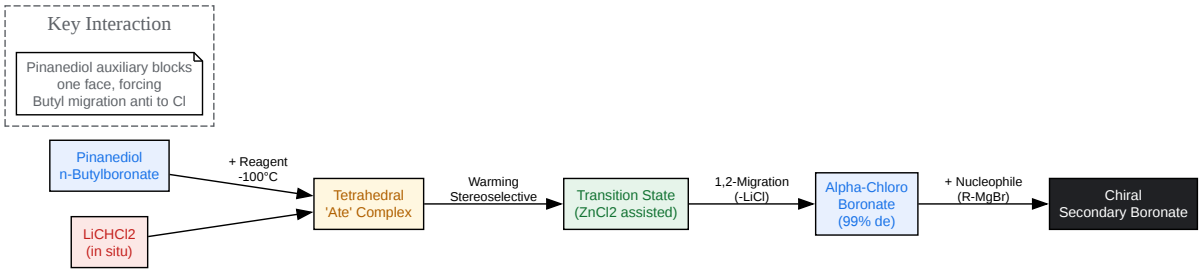
- Coordination: The nucleophilic carbon of LiCHCl

  attacks the boron atom.
- Pre-organization: The chiral pinanediol auxiliary forces the "ate" complex into a specific conformation to minimize steric repulsion with the axial methyl groups of the pinane ring.
- Migration: The butyl group migrates to the

  -carbon, displacing a chloride ion. The migration occurs anti to the leaving group, ensuring inversion of configuration at the migration terminus but retention of the auxiliary's directing power for subsequent steps.

Graphviz Diagram: Matteson Homologation Cycle

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Caption: Mechanistic pathway of the Matteson Homologation. The chiral auxiliary directs the formation of the 'ate' complex, ensuring high diastereoselectivity during the butyl migration.

Part 3: Detailed Experimental Protocol

Safety Warning:

- Dichloromethane (DCM) and n-Butyllithium (n-BuLi) react to form the carbenoid LiCHCl

  , which is thermally unstable. This reaction must be maintained below -90°C during generation to prevent decomposition (carbene formation/explosion risk).

- Zinc Chloride is highly hygroscopic; use anhydrous beads fused under vacuum.

Reagents & Preparation

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Component	Specification	Preparation Notes
(+)-Pinanediol	>99% ee	Commercially available or resolved from -pinene.
n-Butylboronic acid	97% purity	Esterified with pinanediol prior to use.
n-Butyllithium	1.6 M in Hexanes	Titrate before use (e.g., using N-pivaloyl-o-toluidine).
Dichloromethane	Anhydrous	Distilled over CaH or passed through activated alumina columns.
Zinc Chloride (ZnCl)	1.0 M in THF	Dried by fusing under high vacuum, then dissolved in dry THF.

Step-by-Step Methodology

1. Synthesis of (+)-Pinanediol n-Butylboronate (Substrate Preparation)

- Context: The chiral auxiliary must be installed first.
- Procedure:
  - Charge a flame-dried 250 mL round-bottom flask with n-butylboronic acid (10.0 mmol) and (+)-pinanediol (10.0 mmol).
  - Add anhydrous diethyl ether (50 mL) and stir at room temperature.
  - Add anhydrous MgSO (2 g) to sequester water. Stir for 2 hours.
  - Filter under argon and concentrate in vacuo.

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- Purification: Kugelrohr distillation (high vacuum) yields the pure ester as a clear oil.
- QC Check:

  H NMR should show characteristic pinane protons and absence of free boronic acid.

2. Generation of (Dichloromethyl)lithium

- Critical Control Point: Temperature maintenance is vital.
- Procedure:
  - In a Schlenk flask under Argon, add anhydrous THF (20 mL) and anhydrous DCM (1.5 mL, ~23 mmol).
  - Cool the mixture to -100°C using a liquid nitrogen/ethanol bath (or MeOH/Liq N

    slush).
  - Add n-BuLi (1.6 M, 13.0 mL, 20.8 mmol) dropwise down the side of the flask over 20 minutes.
  - Observation: A white precipitate (LiCHCl

) may form; this is normal. Stir for 10 minutes at -100°C.

3. Asymmetric Homologation (The Butyl Transfer)

- Procedure:
  - Dissolve (+)-Pinanediol n-butylboronate (5.0 g, ~20 mmol) in anhydrous THF (10 mL).
  - Add this solution dropwise to the LiCHCl

    mixture at -100°C over 15 minutes.
  - Stir at -100°C for 1 hour.
  - Migration Trigger: Slowly warm the reaction to 0°C.

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- Option: To accelerate migration and improve yield, add anhydrous ZnCl

  (10 mmol, 0.5 equiv) dissolved in THF at -78°C before warming. ZnCl

  acts as a Lewis acid to facilitate chloride departure.

- Stir at 20°C for 2-4 hours.

4. Nucleophilic Displacement (Stereocenter Finalization)

- Context: The product is now an

  -chloro boronate. To finalize the chiral center, displace the chloride with a nucleophile (e.g., Methyl Grignard) to create a chiral sec-butyl derivative.

- Procedure:

  - Cool the reaction mixture to -78°C.
  - Add MeMgBr (3.0 M in ether, 25 mmol) dropwise.
  - Warm to Room Temperature and stir overnight (12h).
  - Workup: Quench with saturated NH

    Cl. Extract with Et

    O (3x). Dry over MgSO

    .

5. Oxidative Cleavage (Analytics)

- To determine ee/dr, oxidize the boronate to the alcohol.
- Add 30% H

  O

  (5 mL) and 3M NaOH (5 mL) to the crude residue dissolved in THF. Stir for 2 hours.

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- Extract the resulting alcohol (e.g., (S)-2-hexanol) and analyze via Chiral GC/HPLC.

Part 4: Data Analysis & Troubleshooting

Performance Metrics:

Parameter	Standard Result	Notes
Yield (Step 3)	**85 - 95%**	**Loss usually due to incomplete migration or hydrolysis.**
Diastereoselectivity (dr)	> 99:1	Controlled by the Pinanediol auxiliary.

| Enantiomeric Excess (ee) | > 98% | After oxidative cleavage. |

Troubleshooting Guide:

Issue	Probable Cause	Corrective Action
Low Yield	Decomposition of LiCHCl	Ensure internal temperature never exceeds -90°C during BuLi addition.
Low dr	Epimerization of product	Avoid prolonged exposure to Lewis acids (ZnCl) at RT; quench promptly.
Incomplete Migration	Steric bulk	If not using ZnCl , migration requires longer times. Add ZnCl (0.5-1.0 eq).
Racemization	Oxidation conditions too harsh	Use buffered oxidation (NaBO) if the substrate is sensitive.

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Part 5: References

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